

5-Chloro-1,3-dimethyl-1H-1,2,4-triazole basic properties

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Compound of Interest

Compound Name: 5-Chloro-1,3-dimethyl-1H-1,2,4-triazole

CAS No.: 56616-97-8

Cat. No.: B1295470

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An In-Depth Technical Guide to **5-Chloro-1,3-dimethyl-1H-1,2,4-triazole**: Properties, Synthesis, and Applications

Introduction

The 1,2,4-triazole scaffold is a cornerstone in modern medicinal chemistry and materials science, renowned for its metabolic stability, hydrogen bonding capabilities, and dipole moment.^{[1][2]} These five-membered heterocycles are integral to a wide array of pharmacologically active agents, demonstrating activities that span antifungal, antiviral, anticancer, and anti-inflammatory applications.^{[1][3][4]} Within this important class of compounds, **5-Chloro-1,3-dimethyl-1H-1,2,4-triazole** emerges as a highly versatile and reactive building block.^{[5][6]}

The strategic placement of a chloro group at the 5-position renders this carbon electrophilic and susceptible to nucleophilic substitution, providing a reliable handle for synthetic diversification.^[5] The methyl groups at the N-1 and C-3 positions offer a stable, non-tautomerizable scaffold, allowing researchers to precisely investigate the impact of

modifications at the C-5 position.^{[5][6]} This guide serves as a comprehensive technical resource for researchers, scientists, and drug development professionals, detailing the core properties, reactivity, synthetic utility, and safety considerations of this valuable chemical intermediate.

Core Physicochemical and Structural Properties

5-Chloro-1,3-dimethyl-1H-1,2,4-triazole is a solid at room temperature.^[7] Its structure is defined by the 1,2,4-triazole ring, substituted with two methyl groups and a chlorine atom. The electron-withdrawing nature of the adjacent nitrogen atoms significantly influences the C-Cl bond, polarizing it and making the C5 carbon electrophilic.^[5] This electronic arrangement is the primary determinant of its chemical reactivity.

Table 1: Physicochemical Properties of **5-Chloro-1,3-dimethyl-1H-1,2,4-triazole**

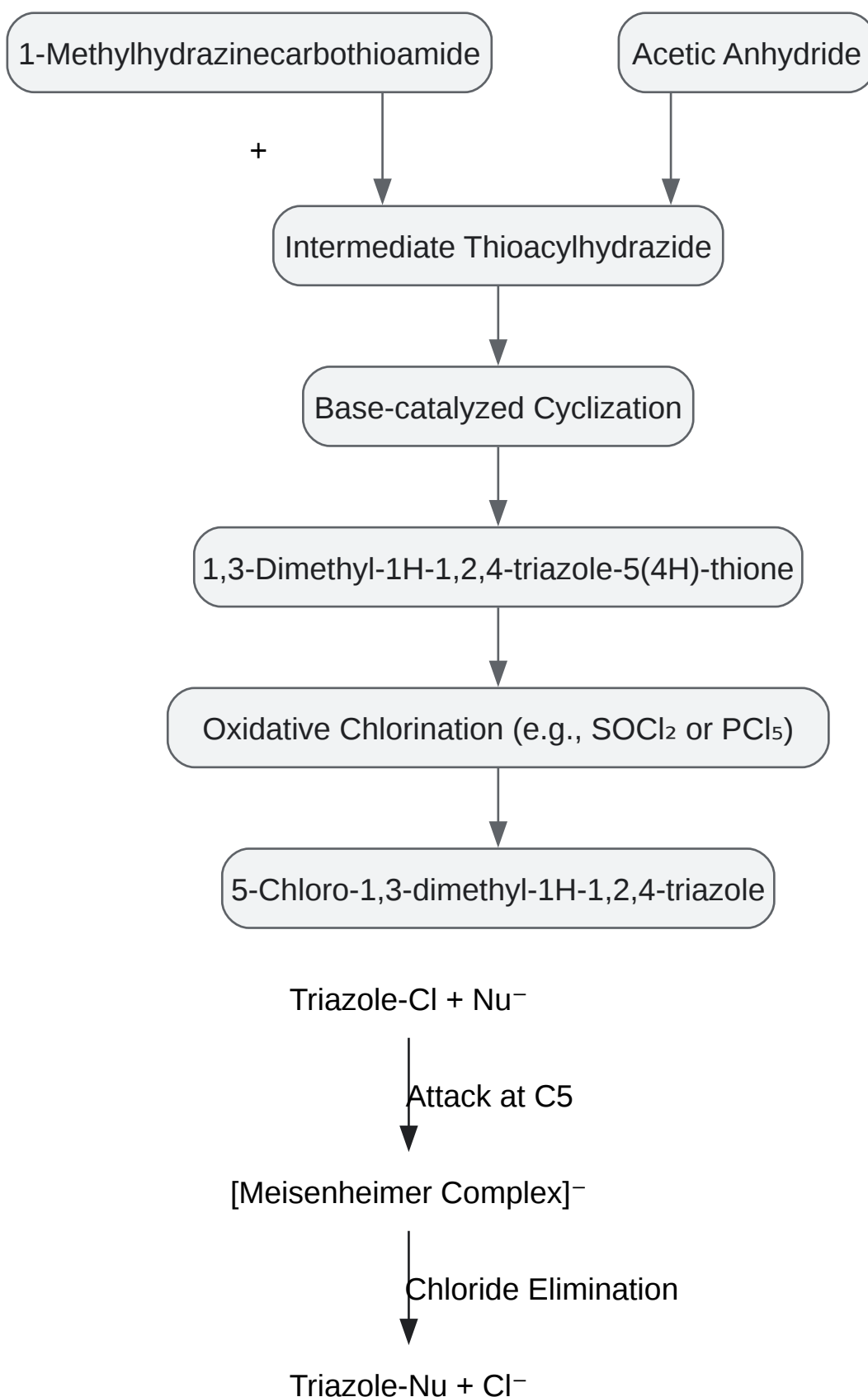
Property	Value	Source(s)
Molecular Formula	C ₄ H ₆ ClN ₃	^[8]
Molecular Weight	131.56 g/mol	^[5]
CAS Number	56616-97-8	^{[7][9]}
Appearance	Solid	^[7]
InChI Key	VASAIVDULFBVCG-UHFFFAOYSA-N	^{[5][7][8]}
Canonical SMILES	<chem>CC1=NN(C(=N1)Cl)C</chem>	^{[7][8]}
Predicted XlogP	1.4	^[8]

Synthesis and Characterization

While a specific, dedicated synthesis for **5-Chloro-1,3-dimethyl-1H-1,2,4-triazole** is not extensively documented in singular reports, its synthesis can be logically derived from established methods for constructing substituted 1,2,4-triazoles.^{[5][10]} A plausible approach involves the construction of the heterocyclic core from acyclic precursors followed by chlorination.

Proposed Synthetic Workflow

A common and effective strategy for forming the 1,2,4-triazole ring is the reaction between a hydrazide derivative and an isothiocyanate, followed by cyclization and subsequent functionalization. This multi-step process offers a reliable pathway to the target compound.



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